

Application Notes and Protocols for Biotinylated Avrainvillamide in Affinity Isolation Experiments

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Compound of Interest

Compound Name: Avrainvillamide

Cat. No.: B1247661

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Introduction

Avrainvillamide is a naturally occurring alkaloid with demonstrated antiproliferative properties, making it a compound of significant interest in cancer research and drug development.^[1] Its mechanism of action involves the targeting of key cellular proteins, leading to the disruption of cancer cell proliferation and survival. A biotinylated derivative of **Avrainvillamide** has been synthesized to serve as a powerful molecular probe for the identification and isolation of its cellular binding partners through affinity purification techniques.^{[1][2]} This approach has been instrumental in identifying the oncoprotein Nucleophosmin (NPM1) as a primary target of **Avrainvillamide**.^{[1][3][2]}

These application notes provide detailed protocols for utilizing biotinylated **Avrainvillamide** in affinity isolation experiments to identify and study its interacting proteins.

Principle of Affinity Isolation

Affinity isolation using biotinylated **Avrainvillamide** leverages the high-affinity interaction between biotin and streptavidin. The biotinylated **Avrainvillamide** probe is incubated with a cell

lysate, allowing it to bind to its target proteins. The resulting protein-probe complexes are then captured using streptavidin-conjugated beads. After a series of washes to remove non-specifically bound proteins, the target proteins are eluted from the beads and can be identified by downstream applications such as mass spectrometry or Western blotting.

Target Profile of Avrainvillamide

Affinity isolation experiments have successfully identified the following key cellular targets of **Avrainvillamide**:

- Nucleophosmin (NPM1): A multifunctional chaperone protein that is often overexpressed in various human tumors.[1][4] **Avrainvillamide** specifically binds to the cysteine-275 residue of NPM1.[1][2] This interaction can lead to an increase in cellular p53 concentrations and induce apoptosis.[1][3][2]
- Exportin-1 (Crm1): A nuclear export receptor that is also a target of **Avrainvillamide**. [5][6][7]

The interaction of **Avrainvillamide** with these targets disrupts critical cellular processes, contributing to its anti-cancer effects.

Data Presentation

The following table summarizes quantitative data from published studies using biotinylated **Avrainvillamide** for affinity isolation experiments.

Parameter	Value	Cell Lines	Reference
Biotinylated Avrainvillamide Probe Concentration	100–500 nM	T-47D	[1]
1 μ M	COS-7	[1]	
Inhibitor Concentration (Competition Assay)			
Free (+)-Avrainvillamide	100 μ M	T-47D	[1]
Iodoacetamide	10 mM	T-47D	[1]
Antiproliferative Activity (GI50)			
Avrainvillamide in T-47D cells	0.33 μ M	T-47D	[5]
Avrainvillamide in LNCaP cells	0.42 μ M	LNCaP	[5]
Avrainvillamide in OCI-AML2 cells	0.35 \pm 0.09 μ M	OCI-AML2	[6][7]
Avrainvillamide in OCI-AML3 cells	0.52 \pm 0.15 μ M	OCI-AML3	[6][7]

Experimental Protocols

Protocol 1: Affinity Isolation of Avrainvillamide-Binding Proteins from Cell Lysates

This protocol outlines the general steps for capturing target proteins of **Avrainvillamide** from cell lysates.

Materials:

- Biotinylated **Avrainvillamide**
- Cells of interest (e.g., T-47D, LNCaP, OCI-AML3)
- Lysis Buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- Streptavidin-conjugated magnetic beads or agarose resin
- Wash Buffer (e.g., Lysis buffer with lower detergent concentration)
- Elution Buffer (e.g., SDS-PAGE sample buffer, high concentration of free biotin)
- DMSO (for dissolving **Avrainvillamide**)
- Protein quantitation assay (e.g., BCA assay)

Procedure:

- Cell Lysis:
 - Harvest cultured cells and wash with ice-cold PBS.
 - Resuspend the cell pellet in ice-cold lysis buffer.
 - Incubate on ice for 30 minutes with occasional vortexing.
 - Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cell debris.
 - Collect the supernatant (cell lysate) and determine the protein concentration.
- Incubation with Biotinylated Probe:
 - Dilute the cell lysate to a final protein concentration of 1-2 mg/mL with lysis buffer.
 - Add biotinylated **Avrainvillamide** to the lysate at a final concentration of 100-500 nM.
 - As a negative control, add an equivalent volume of DMSO to a separate aliquot of the lysate.

- For competition experiments, pre-incubate the lysate with an excess of non-biotinylated **Avrainvillamide** (e.g., 100 μ M) for 1 hour before adding the biotinylated probe.
- Incubate the lysates for 2-4 hours at 4°C with gentle rotation.
- Capture of Protein-Probe Complexes:
 - Equilibrate the streptavidin beads by washing them three times with lysis buffer.
 - Add the equilibrated beads to the cell lysate and incubate for 1-2 hours at 4°C with gentle rotation.
- Washing:
 - Pellet the beads (using a magnetic rack for magnetic beads or centrifugation for agarose resin).
 - Discard the supernatant.
 - Wash the beads 3-5 times with ice-cold wash buffer to remove non-specifically bound proteins.
- Elution:
 - Elute the bound proteins by resuspending the beads in 1X SDS-PAGE sample buffer and boiling for 5-10 minutes.
 - Alternatively, elute by incubating the beads with a high concentration of free biotin (e.g., 2-5 mM) for 30-60 minutes at room temperature.
 - Collect the eluate for downstream analysis.

Protocol 2: Downstream Analysis by Western Blotting

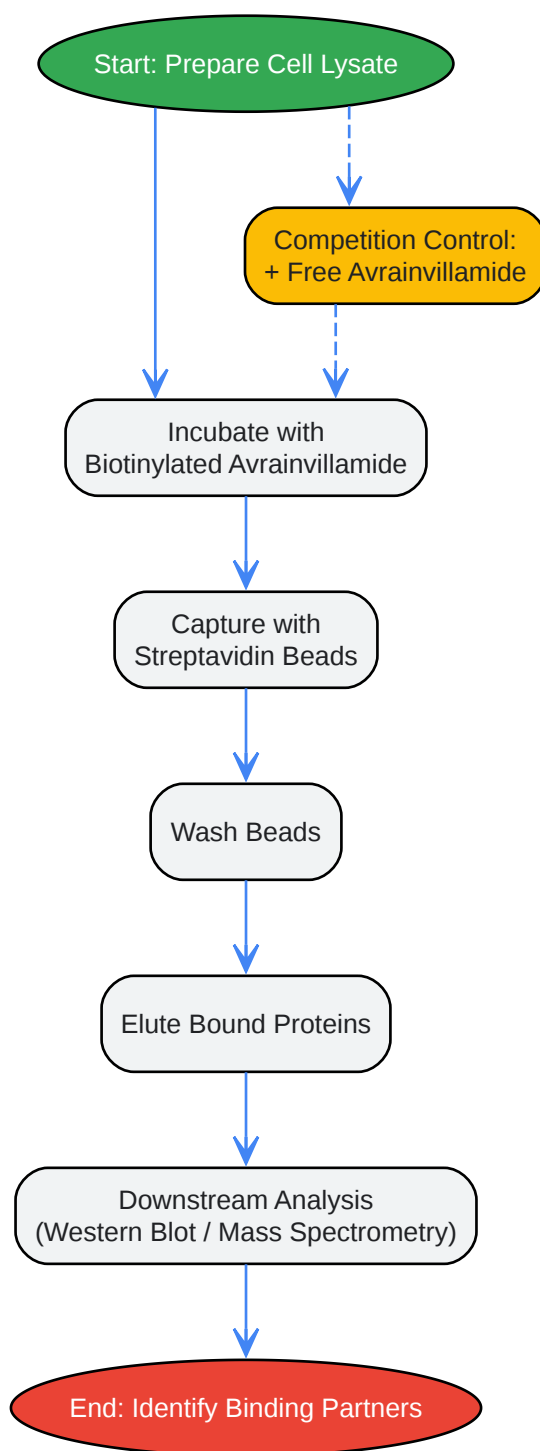
Procedure:

- Separate the eluted proteins by SDS-PAGE.
- Transfer the proteins to a PVDF or nitrocellulose membrane.

- Block the membrane with a suitable blocking buffer (e.g., 5% non-fat milk or BSA in TBST).
- Incubate the membrane with a primary antibody against the protein of interest (e.g., anti-NPM1).
- Wash the membrane and incubate with an appropriate HRP-conjugated secondary antibody.
- Detect the protein using an enhanced chemiluminescence (ECL) substrate.

Visualizations

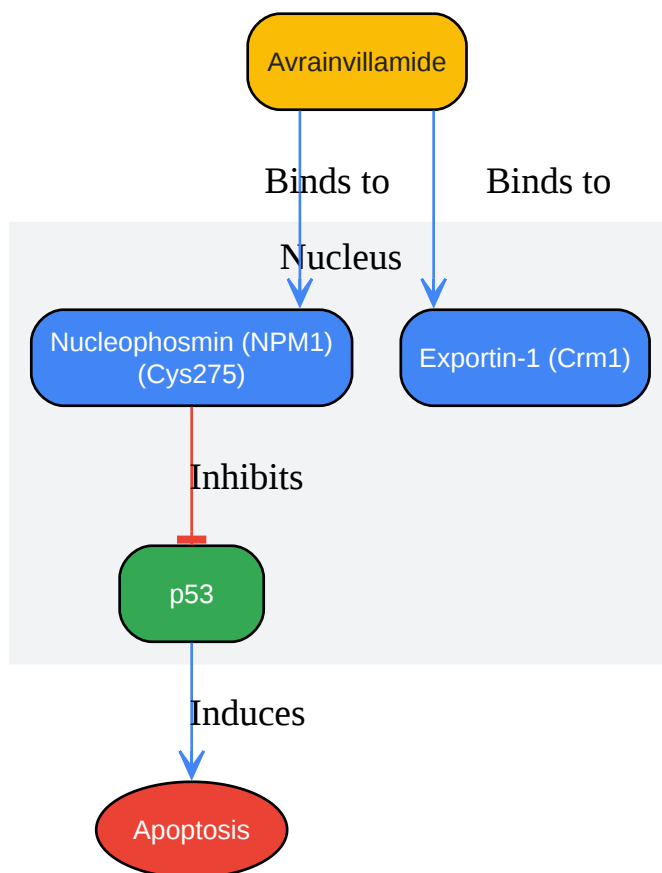
Experimental Workflow



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Caption: Affinity isolation workflow using biotinylated **Avrainvillamide**.

Avrainvillamide Signaling Pathway



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Caption: Simplified signaling pathway of **Avrainvillamide**.

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References

- 1. The Natural Product Avrainvillamide Binds to the Oncoprotein Nucleophosmin - PMC [pubmed.ncbi.nlm.nih.gov]
- 2. The natural product avrainvillamide binds to the oncoprotein nucleophosmin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]

- [4. oncotarget.com \[oncotarget.com\]](https://www.oncotarget.com)
- [5. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [6. Interactions of the Natural Product \(+\)-Avrainvillamide with Nucleophosmin and Exportin-1 Mediate the Cellular Localization of Nucleophosmin and its AML-Associated Mutants - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [7. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
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